

(Z)-Roxithromycin-d7 certificate of analysis and purity assessment

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Compound of Interest

Compound Name: (Z)-Roxithromycin-d7

Cat. No.: B1154947

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An In-depth Technical Guide on **(Z)-Roxithromycin-d7**: Certificate of Analysis and Purity Assessment

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the certificate of analysis and purity assessment of **(Z)-Roxithromycin-d7**. It includes detailed experimental protocols and visual representations of the analytical workflow and the compound's mechanism of action.

Certificate of Analysis

The following tables summarize the key analytical data for a representative batch of **(Z)-Roxithromycin-d7**.

Table 1: General Information

Parameter	Specification
Product Name	(Z)-Roxithromycin-d7
Chemical Name	(3R,4S,5S,6R,7R,9R,11S,12R,13S,14R,Z)-6-(((2S,3R,4S,6R)-4-(dimethylamino)-3-hydroxy-6-methyltetrahydro-2H-pyran-2-yl)oxy)-14-ethyl-7,12,13-trihydroxy-4-(((2R,4R,5S,6S)-5-hydroxy-4-methoxy-4,6-dimethyltetrahydro-2H-pyran-2-yl)oxy)-10-(((2-(methoxy-d3)ethoxy-1,1,2,2-d4)methoxy)imino)-3,5,7,9,11,13-hexamethyloxacyclotetradecan-2-one
Molecular Formula	C ₄₁ H ₆₉ D ₇ N ₂ O ₁₅
Molecular Weight	844.1 g/mol
CAS Number	Not available
Appearance	White to off-white solid
Storage	Store at 2-8 °C in a well-closed container.

Table 2: Purity and Impurity Profile

Analysis Method	Result
Chromatographic Purity (HPLC)	99.5%
Related Substance A (E-isomer)	0.15%
Related Substance B (N-desmethyl)	0.10%
Any other individual impurity	< 0.10%
Total Impurities	0.5%
Residual Solvents	Meets USP <467> requirements
Water Content (Karl Fischer)	0.3%
Assay (on as-is basis)	99.2%

Table 3: Spectroscopic and Physical Data

Test	Result
¹ H-NMR	The spectrum is consistent with the chemical structure of (Z)-Roxithromycin-d7.
Mass Spectrometry (ESI+)	m/z = 845.6 [M+H] ⁺ , consistent with the molecular weight of (Z)-Roxithromycin-d7.
Specific Rotation	-85.0° (c=1 in Chloroform)
Solubility	Soluble in Chloroform, Methanol, and DMSO.

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18, 4.6 mm x 150 mm, 5 µm particle size.
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient:
 - 0-5 min: 20% B
 - 5-25 min: 20-80% B
 - 25-30 min: 80% B
 - 30-31 min: 80-20% B
 - 31-35 min: 20% B

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV at 210 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve 1 mg of **(Z)-Roxithromycin-d7** in 1 mL of Mobile Phase B.

Mass Spectrometry (MS)

- Instrumentation: A high-resolution mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode (ESI+).
- Scan Range: m/z 100-1000.
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V.
- Source Temperature: 120 °C.
- Desolvation Temperature: 350 °C.
- Sample Infusion: The sample is introduced via direct infusion or from the HPLC eluent.

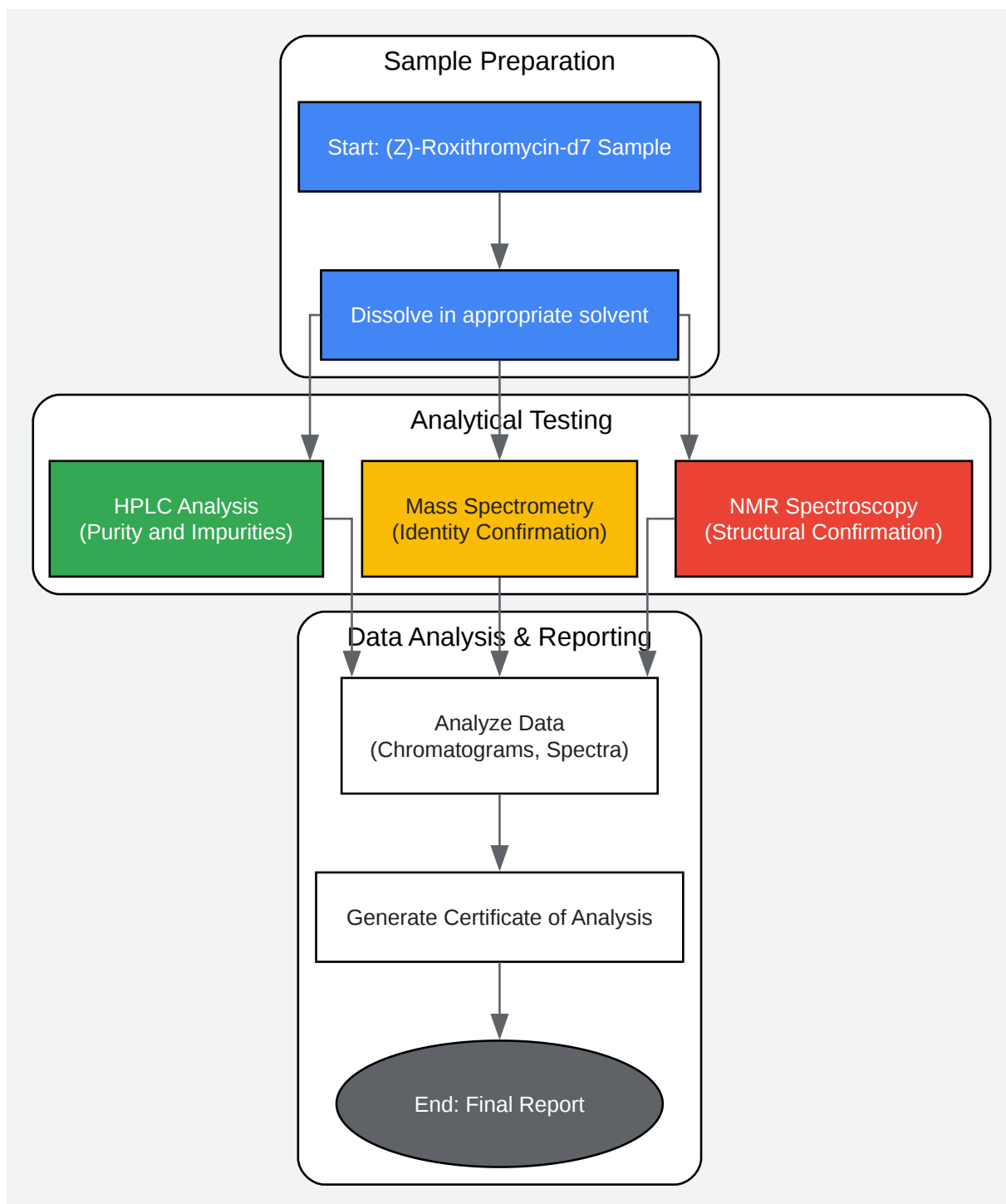
Nuclear Magnetic Resonance (NMR) Spectroscopy

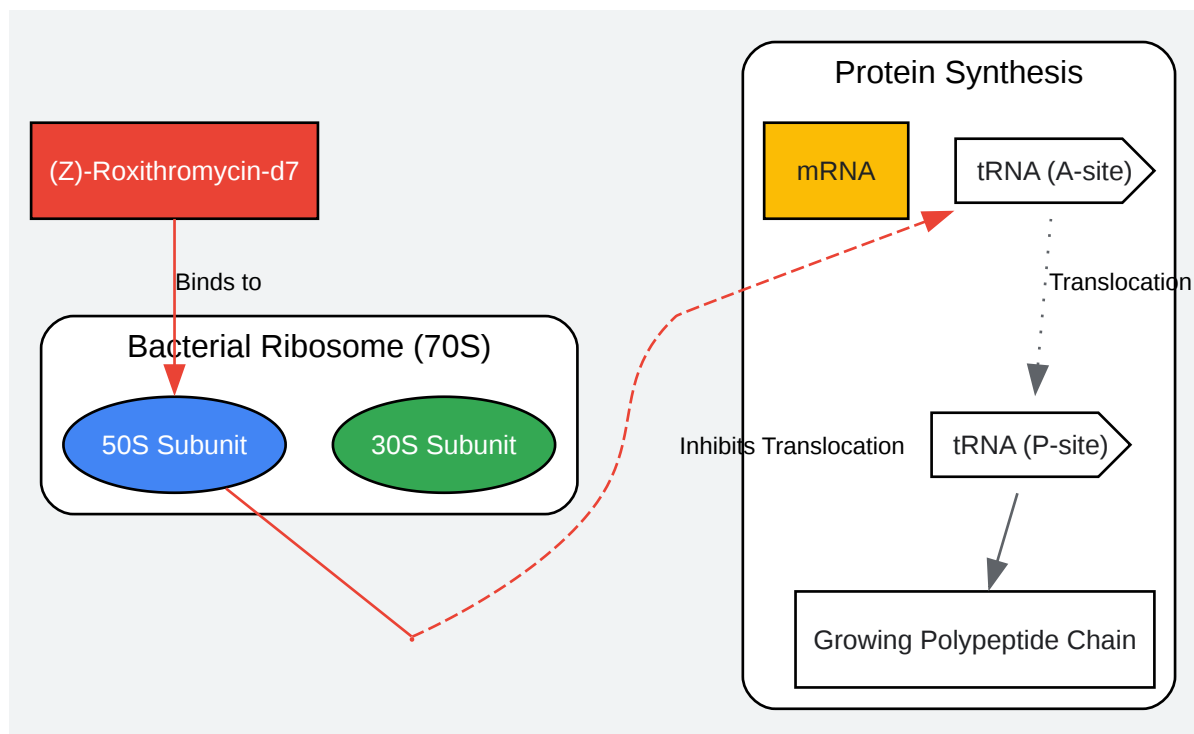
- Instrumentation: A 400 MHz NMR spectrometer.
- Solvent: Chloroform-d (CDCl_3).
- Concentration: 10 mg/mL.
- Experiment: ^1H -NMR.

- Number of Scans: 16.
- Relaxation Delay: 1.0 s.
- Pulse Width: 10 μ s.
- Acquisition Time: 4.0 s.
- Spectral Width: 8000 Hz.

Visualizations

The following diagrams illustrate the experimental workflow for purity assessment and the mechanism of action of Roxithromycin.





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